

# Application Notes and Protocols: Preparation of AZM475271 Stock Solution in DMSO

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## Compound of Interest

Compound Name: **AZM475271**

Cat. No.: **B13917630**

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## Abstract

**AZM475271** is a potent and selective Src family kinase (SFK) inhibitor used in cancer research to study signaling pathways involved in cell proliferation, migration, and apoptosis.[1][2][3] Accurate and reproducible experimental results depend on the correct preparation and storage of a stable stock solution. This document provides a detailed protocol for the preparation of **AZM475271** stock solutions in dimethyl sulfoxide (DMSO), along with its physicochemical properties, storage recommendations, and relevant biological context.

## Physicochemical Properties of AZM475271

A summary of the key quantitative data for **AZM475271** is presented below. This information is critical for accurate calculations and solution preparation.

Property	Value	Reference
Molecular Weight (M.Wt)	442.94 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>23</sub> H <sub>27</sub> CIN <sub>4</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
CAS Number	476159-98-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Purity	≥98% (HPLC)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Solubility in DMSO	≥42 mg/mL (approx. 94.82 mM)	<a href="#">[6]</a>
Maximum Concentration	100 mM in DMSO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AZM475271** in DMSO, a common concentration for laboratory use.

### Materials and Equipment:

- **AZM475271** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

### Procedure:

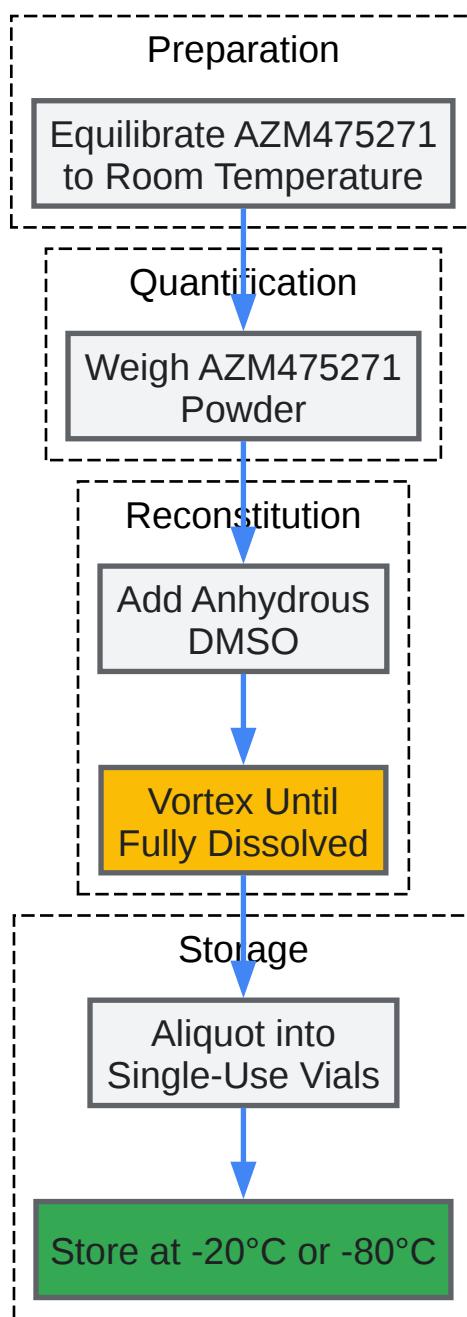
- Preparation: Before starting, allow the **AZM475271** vial to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of atmospheric moisture onto the compound.
- Weighing: Carefully weigh out the desired amount of **AZM475271** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.43 mg of **AZM475271**.
  - Calculation:
    - Volume of DMSO (mL) = [Mass (mg) / Molecular Weight ( g/mol )] x [1000 / Desired Concentration (mM)]
    - Example: For 1 mg of **AZM475271** to make a 10 mM stock:
      - Volume of DMSO (mL) = [1 mg / 442.94 g/mol ] x [1000 / 10 mM] = 0.2258 mL or 225.8  $\mu$ L[6]
- Solubilization: Add the calculated volume of high-quality, anhydrous DMSO to the vial containing the **AZM475271** powder.
- Dissolution: Cap the vial securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear, homogenous solution should be observed. Gentle warming in a water bath (37°C) for a few minutes can aid dissolution if necessary.
- Storage:
  - For long-term storage, it is highly recommended to create single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.[3]
  - Store the aliquots in tightly sealed vials.
  - Storage Temperatures:
    - Store at -20°C for up to 1 year.[3][6][7]
    - Store at -80°C for up to 2 years.[3][6]

## Safety and Handling Precautions

- **AZM475271** is a bioactive compound. Handle with care, avoiding direct contact with skin and eyes by using appropriate PPE.
- Perform all weighing and reconstitution steps in a well-ventilated area or a chemical fume hood.
- DMSO is a powerful solvent that can facilitate the absorption of substances through the skin. Always wear chemical-resistant gloves when handling DMSO-containing solutions.
- Consult the Safety Data Sheet (SDS) for **AZM475271** for comprehensive safety information.

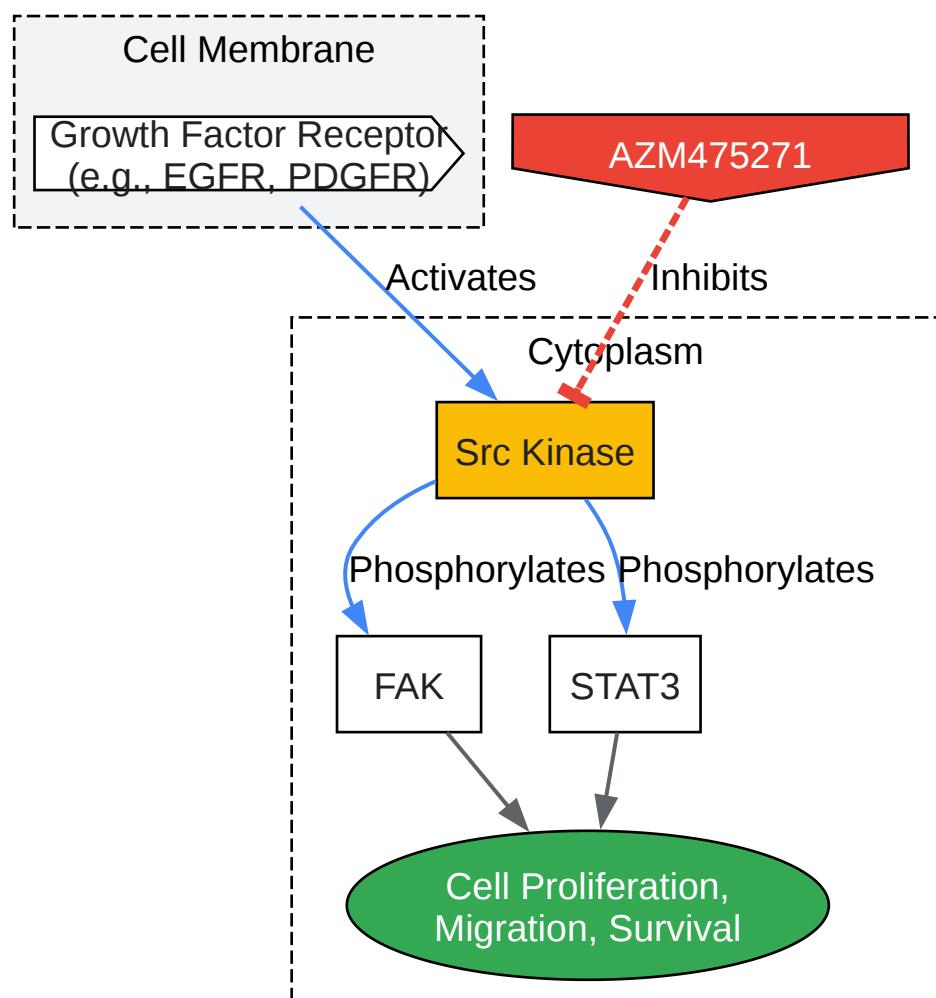
## Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow and the biological context of **AZM475271**.



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Caption: Workflow for preparing **AZM475271** stock solution.



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Caption: Simplified Src signaling pathway inhibited by **AZM475271**.

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